

# Biological Activity & Experimental Data for Compound K3

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## Compound Focus: Phenyl fluorosulfate

CAS No.: 330-00-7

Cat. No.: S3339751

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The table below consolidates the key experimental findings for a pyrazole-5-fluorosulfate compound known as **K3**, which has been identified as a selective Butyrylcholinesterase (BuChE) inhibitor [1] [2].

Assessment Area	Experimental Model/Assay	Key Results & Data
<b>Target Inhibition</b> [1]   <i>In vitro</i> enzyme inhibition assays (Ellman's method) using eqBuChE (horse) and hBuChE (human).   <b>IC<sub>50</sub> = 0.79 μM</b> (eqBuChE) <b>IC<sub>50</sub> = 6.59 μM</b> (hBuChE) <b>K<sub>i</sub> = 0.77 μM</b> (Reversible, mixed-type inhibitor)     <b>Selectivity</b> [1]   Comparative assessment against Acetylcholinesterase (AChE).   Showed <b>selectivity for BuChE over AChE</b> .     <b>Cellular &amp; Preclinical Effects</b> [1]   Neuroprotection assay; <i>In vivo</i> mouse model (Aβ <sub>1-42</sub> -induced cognitive impairment).   <b>Remarkable neuroprotective effect</b> ; <b>Improved Aβ<sub>1-42</sub>-induced cognitive impairment</b> .     <b>Drug-like Properties</b> [1]   Toxicological profiling; Blood-Brain Barrier (BBB) penetration assessment.   <b>Safe</b> toxicological profile; demonstrated <b>BBB penetration</b> .		

## Detailed Experimental Protocols

For researchers looking to replicate or understand the basis of the above data, here are the methodologies for the key assays cited.

**1. Cholinesterase (ChE) Inhibition Assay [1]** This protocol is used to determine the  $IC_{50}$  values, which indicate the concentration of a compound required to inhibit half of the enzyme activity.

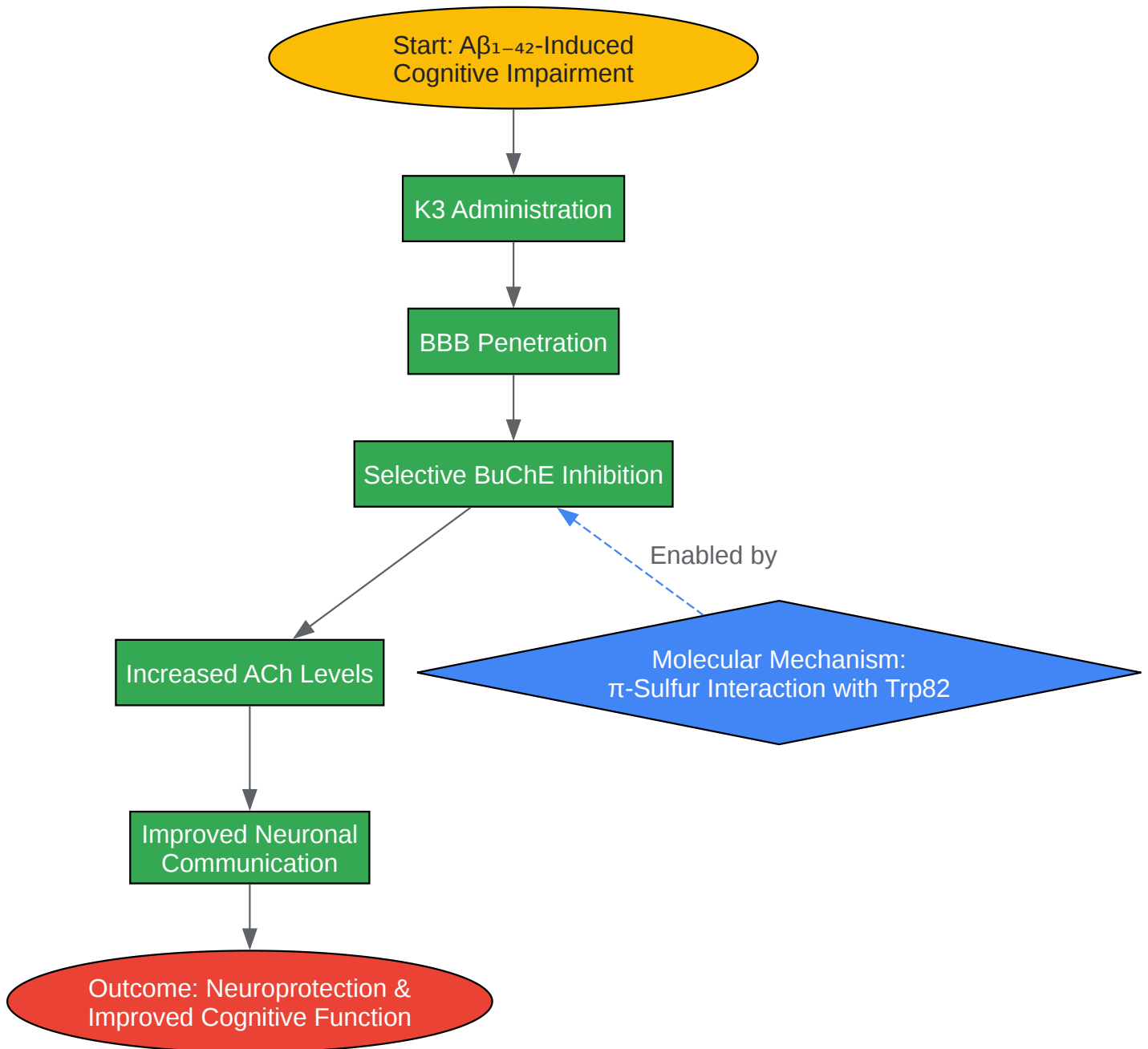
- **Enzyme Sources:** Electric eel AChE (C3389; Sigma), horse serum BuChE (C4290; Sigma), human AChE (C1682; Sigma), and human BuChE (B4186; Sigma).
- **Procedure:** The assay is performed in a 48-well or 96-well plate. Enzymes are pre-incubated with various concentrations of the test compound for 20 minutes at 37°C. The reaction is then initiated by adding the substrate (acetylthiocholine iodide for AChE or butyrylthiocholine iodide for BuChE) and 5,5'-dithio-bis-(2-nitrobenzoic acid) (DTNB). The yellow anion 5-thio-2-nitrobenzoic acid is produced upon hydrolysis of the substrate by the enzyme.
- **Measurement & Analysis:** The change in absorbance at 410 nm (for 48-well plates) or 412 nm (for 96-well plates) is measured. The percentage of enzyme inhibition is calculated, and the  $IC_{50}$  values are determined from the inhibition curves using statistical software (e.g., SPSS 17.0).

**2. Kinetic Studies for Mechanism of Inhibition [1]** This study determines the inhibition mechanism (e.g., competitive, non-competitive) and the dissociation constant ( $K_i$ ).

- **Procedure:** The assay conditions are similar to the inhibition assay, but it is run with six different concentrations of the substrate (butyrylthiocholine iodide, 0.1–1 mM) and four different concentrations of the inhibitor (compound K3, 0–1.6  $\mu$ M).
- **Analysis:** The catalytic activity of BuChE is measured across these different conditions. By analyzing how the reaction velocity changes with substrate concentration in the presence of the inhibitor, the mechanism (reported as mixed and non-competitive for K3) and the  $K_i$  value can be derived.

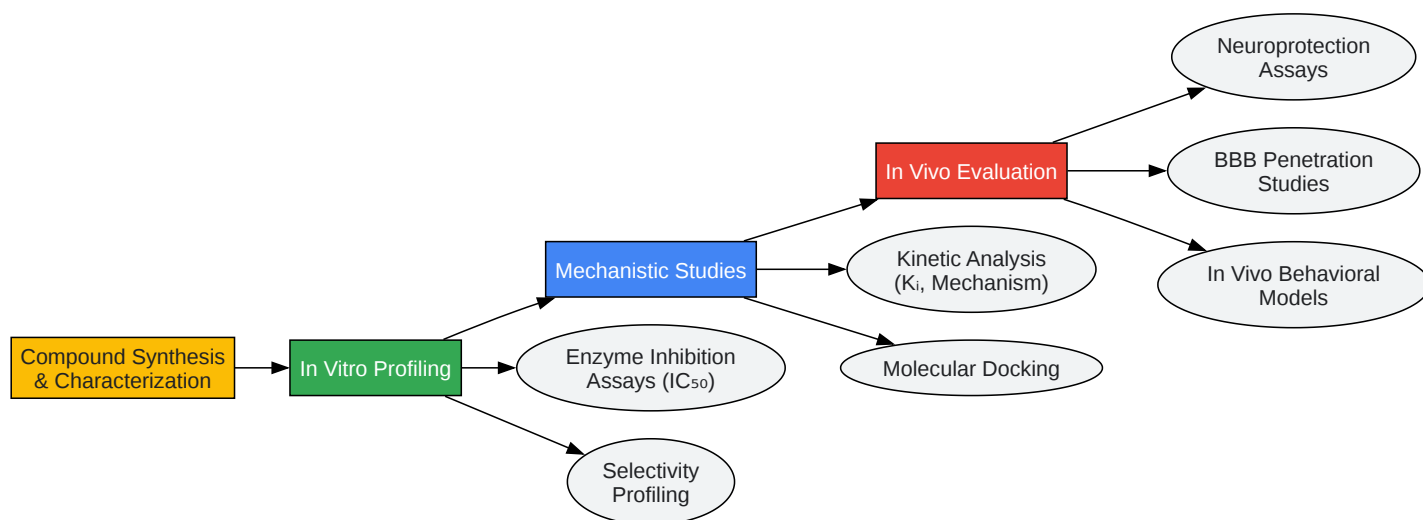
## Mechanisms and Workflows

The following diagrams, created using Graphviz, illustrate the proposed mechanism of action of compound K3 and the workflow for its early-stage biological assessment.



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*Proposed Pathway for K3-Mediated Cognitive Improvement*



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*Workflow for Early-Stage Biological Assessment*

## Research Context and Applications

The biological interest in **phenyl fluorosulfates** is largely driven by **Sulfur Fluoride Exchange (SuFEx)** chemistry, which is a class of "click chemistry" useful for creating diverse compounds and modifying complex molecules [3]. Beyond Alzheimer's disease, recent studies highlight other potential applications:

- **PET Imaging:** An ultrafast isotopic exchange method has been developed for synthesizing aryl [<sup>18</sup>F]fluorosulfates, creating novel probes for Positron Emission Tomography (PET) to image diseases like cancer [4].
- **Oncology:** Molecular docking studies suggest that fluorosulfate-containing benzoxazole derivatives may act as anaplastic lymphoma kinase (ALK) inhibitors, indicating potential as anti-cancer agents [5].

- **Protease Inhibition:** Ortho-substituted **phenyl fluorosulfates** have been identified as potent covalent inhibitors of human neutrophil elastase (hNE), a serine protease, showcasing the utility of this chemotype in targeting different enzymes [6].

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## References

1. -containing pyrazole heterocycles as selective BuChE... Fluorosulfate [pmc.ncbi.nlm.nih.gov]
2. -containing pyrazole heterocycles as... | Sigma-Aldrich Fluorosulfate [sigmaaldrich.com]
3. Applications of sulfuryl fluoride (SO<sub>2</sub>F<sub>2</sub>) in chemical transformations... [pubs.rsc.org]
4. Sulfur [18F] Fluoride Exchange Click Chemistry Enabled Ultrafast... [pmc.ncbi.nlm.nih.gov]
5. (PDF) 2-(2-(Fluorosulfonyloxy) phenyl ) benzoxazole [academia.edu]
6. 6E69: Ortho-substituted phenyl sulfonyl fluoride and fluorosulfate as... [rcsb.org]

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